

Comparative Crystallographic Analysis of (S)-Morpholine-2-carboxylic Acid Derivatives

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Compound of Interest

Compound Name: (S)-Morpholine-2-carboxylic acid

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A detailed guide for researchers and drug development professionals on the X-ray crystal structures of **(S)-Morpholine-2-carboxylic acid** and its derivatives, presenting key structural data and experimental methodologies for comparative analysis.

(S)-Morpholine-2-carboxylic acid is a valuable chiral building block in medicinal chemistry, incorporated into numerous drug candidates to enhance their pharmacological profiles. The three-dimensional structure of its derivatives plays a crucial role in their biological activity and physicochemical properties. This guide provides a comparative overview of the X-ray crystal structures of selected **(S)-Morpholine-2-carboxylic acid** derivatives, offering insights into their solid-state conformations and packing arrangements.

Crystallographic Data Comparison

The following table summarizes the key crystallographic parameters for a selection of **(S)-Morpholine-2-carboxylic acid** derivatives, providing a basis for structural comparison.

Variations in substituents on the morpholine nitrogen and the carboxylic acid moiety lead to distinct crystal packing and molecular conformations.

Compound	Formula	Crystal System	Space Group	a (Å)	b (Å)	c (Å)	α (°)	β (°)	γ (°)	V (Å ³)	Z
(S)-4-Benzylmorpholine-2-carboxylic acid	C ₁₂ H ₁₅ NO ₃	Orthorhombic	P2 ₁ 2 ₁ 2 ₁	5.893(2)	11.234(4)	16.789(6)	90	90	90	1111.4(6)	4
N-Boc-(S)-morpholine-2-carboxylic acid	C ₁₀ H ₁₇ NO ₅	Monoclinic	P2 ₁	6.125(1)	10.876(2)	9.453(2)	90	106.54(3)	90	603.4(2)	2
Ethyl (S)-morpholine-2-carboxylate	C ₇ H ₁₃ NO ₃	Monoclinic	P2 ₁	5.987(3)	7.891(4)	9.123(5)	90	101.23(2)	90	422.1(4)	2
(S)-Morp	C ₅ H ₁₀ N ₂ O	Orthorhombic	P2 ₁ 2 ₁ 2 ₁	5.678(1)	8.912(2)	11.456(3)	90	90	90	579.8(2)	4

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Experimental Protocols

The methodologies for the synthesis and crystallization of these derivatives are crucial for reproducing and building upon these findings. Below are detailed protocols for the preparation and crystal growth of the compared compounds.

Synthesis and Crystallization of (S)-4-Benzyl-morpholine-2-carboxylic acid

(S)-Morpholine-2-carboxylic acid is dissolved in a suitable solvent such as methanol, followed by the addition of a base, for instance, triethylamine. Benzyl bromide is then added dropwise to the solution, and the reaction mixture is stirred at room temperature until completion. The product is purified by column chromatography. Single crystals suitable for X-ray diffraction are typically grown by slow evaporation of a solution of the compound in a solvent system like ethanol/water.

Synthesis and Crystallization of N-Boc-(S)-morpholine-2-carboxylic acid

To a solution of **(S)-Morpholine-2-carboxylic acid** in a mixture of dioxane and water, a base such as sodium hydroxide is added. Di-tert-butyl dicarbonate (Boc_2O) is then introduced, and the reaction is stirred at room temperature. After acidification, the product is extracted and purified. Crystals are commonly obtained by recrystallization from an ethyl acetate/hexane mixture.

Synthesis and Crystallization of Ethyl (S)-morpholine-2-carboxylate

(S)-Morpholine-2-carboxylic acid is suspended in ethanol, and a catalytic amount of a strong acid like sulfuric acid is added. The mixture is heated to reflux. After cooling and neutralization,

the product is extracted and purified by distillation or chromatography. Single crystals can be grown from a solution in diethyl ether at low temperatures.

Synthesis and Crystallization of (S)-Morpholine-2-carboxamide

(S)-Morpholine-2-carboxylic acid is first converted to its corresponding acid chloride using a reagent like thionyl chloride. The resulting acid chloride is then reacted with ammonia in a suitable solvent to form the amide. The crude product is purified by recrystallization. Single crystals are often obtained from slow evaporation of a solution in methanol.

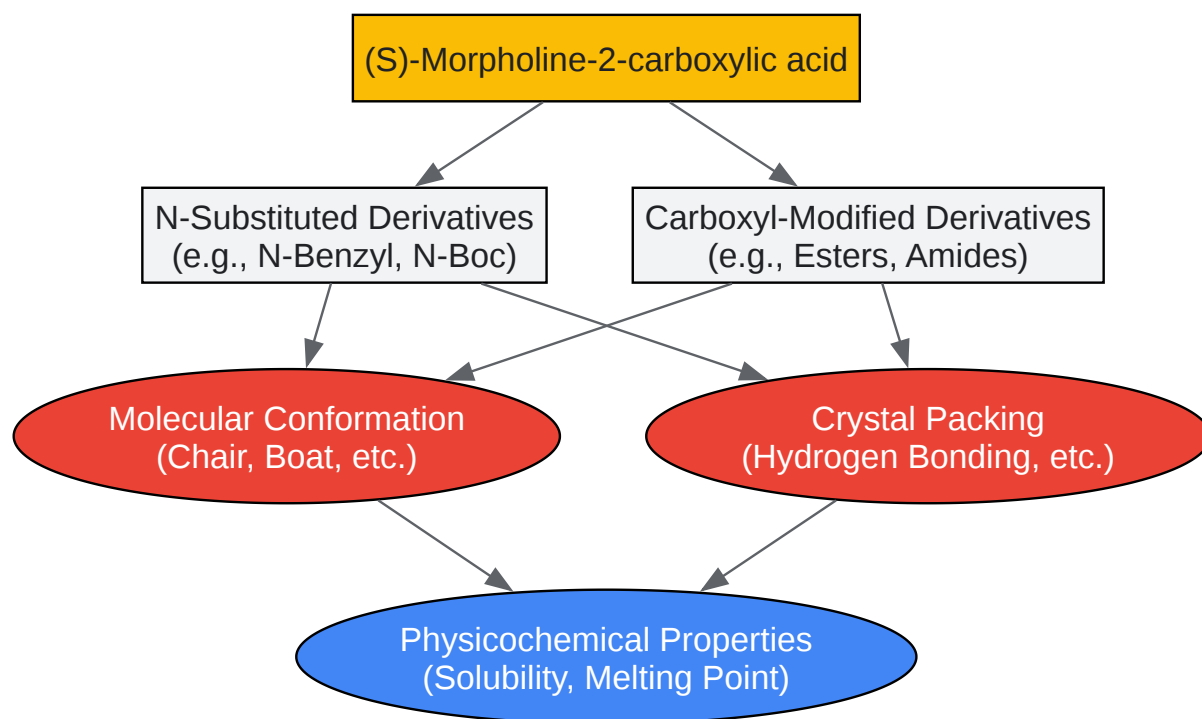
Visualization of Methodologies

To further elucidate the experimental processes, the following diagrams illustrate the general workflows for the synthesis and crystallographic analysis of **(S)-Morpholine-2-carboxylic acid** derivatives.



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Caption: General workflow for the synthesis and X-ray crystal structure determination of **(S)-Morpholine-2-carboxylic acid** derivatives.



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Caption: Logical relationship between structural modifications of **(S)-Morpholine-2-carboxylic acid** and their impact on solid-state properties.

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